

Hexafluoroisopropyl Methyl Ether: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Hexafluoroisopropyl methyl ether

Cat. No.: B150346

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Introduction

Hexafluoroisopropyl methyl ether (HFIPME), also known as 1,1,1,3,3,3-hexafluoro-2-methoxypropane, is a fluorinated ether with the chemical formula $C_4H_4F_6O$.^[1] It is a colorless liquid utilized in various industrial and research applications, including as a solvent in chemical synthesis, in the electronics industry, and in the production of pharmaceuticals and agrochemicals.^{[2][3]} Its unique properties, such as high thermal stability and the ability to dissolve a wide range of compounds, make it a valuable tool for scientists and drug development professionals.^[2] This guide provides an in-depth overview of the available health and safety data for HFIPME, focusing on its toxicological profile and safe handling procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Hexafluoroisopropyl methyl ether** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Hexafluoroisopropyl Methyl Ether**

Property	Value	Reference(s)
CAS Number	13171-18-1	[1]
Molecular Formula	C4H4F6O	[1]
Molecular Weight	182.06 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[5]
Boiling Point	50°C	[5]
Density	1.39 g/mL	[5]
Refractive Index	1.284 (@ 20°C)	[1]
Flash Point	No data available	[5]
Solubility	Soluble in most organic solvents; low solubility in water.	[3]

Toxicological Data

The available toxicological data for **Hexafluoroisopropyl methyl ether** is summarized below. It is important to note that while general hazard classifications are available, detailed experimental studies for some endpoints are not readily found in the public domain.

Acute Toxicity

Hexafluoroisopropyl methyl ether is classified as having low acute toxicity.[2] One study reported an intraperitoneal (ipr) LD50 in mice of 30 g/kg, indicating a low level of acute toxicity via this route of exposure.[5] Information on acute oral, dermal, and inhalation toxicity is limited to general classifications of "Not classified" in safety data sheets.[1]

Irritation and Corrosivity

Skin Irritation: **Hexafluoroisopropyl methyl ether** is classified as a skin irritant.[1][6] Direct contact may cause skin irritation.[1]

Eye Irritation: This chemical is classified as causing serious eye irritation.[1][6]

Respiratory Tract Irritation: **Hexafluoroisopropyl methyl ether** may cause respiratory irritation.[1][6] A study investigating the sensory irritation of HFIPME in mice determined the RD50 value, which is the concentration that causes a 50% decrease in respiratory rate. This value provides a quantitative measure of its potential to cause sensory irritation upon inhalation.

Table 2: Acute Toxicity and Irritation Data for **Hexafluoroisopropyl Methyl Ether**

Endpoint	Species	Route	Value	Classification	Reference(s)
Acute Toxicity	Mouse	Intraperitoneal	LD50: 30 g/kg	Not Classified	[5]
Skin Irritation	-	Dermal	-	Causes skin irritation	[1][6]
Eye Irritation	-	Ocular	-	Causes serious eye irritation	[1][6]
Sensory Irritation	Mouse	Inhalation	RD50: \geq 160,000 ppm	May cause respiratory irritation	[7]

Other Toxicological Endpoints

Information regarding chronic toxicity, carcinogenicity, genotoxicity, and reproductive toxicity for **Hexafluoroisopropyl methyl ether** is limited. Available safety data sheets generally classify the substance as "Not classified" for these endpoints, indicating a lack of data or evidence of hazard.[1]

Experimental Protocols

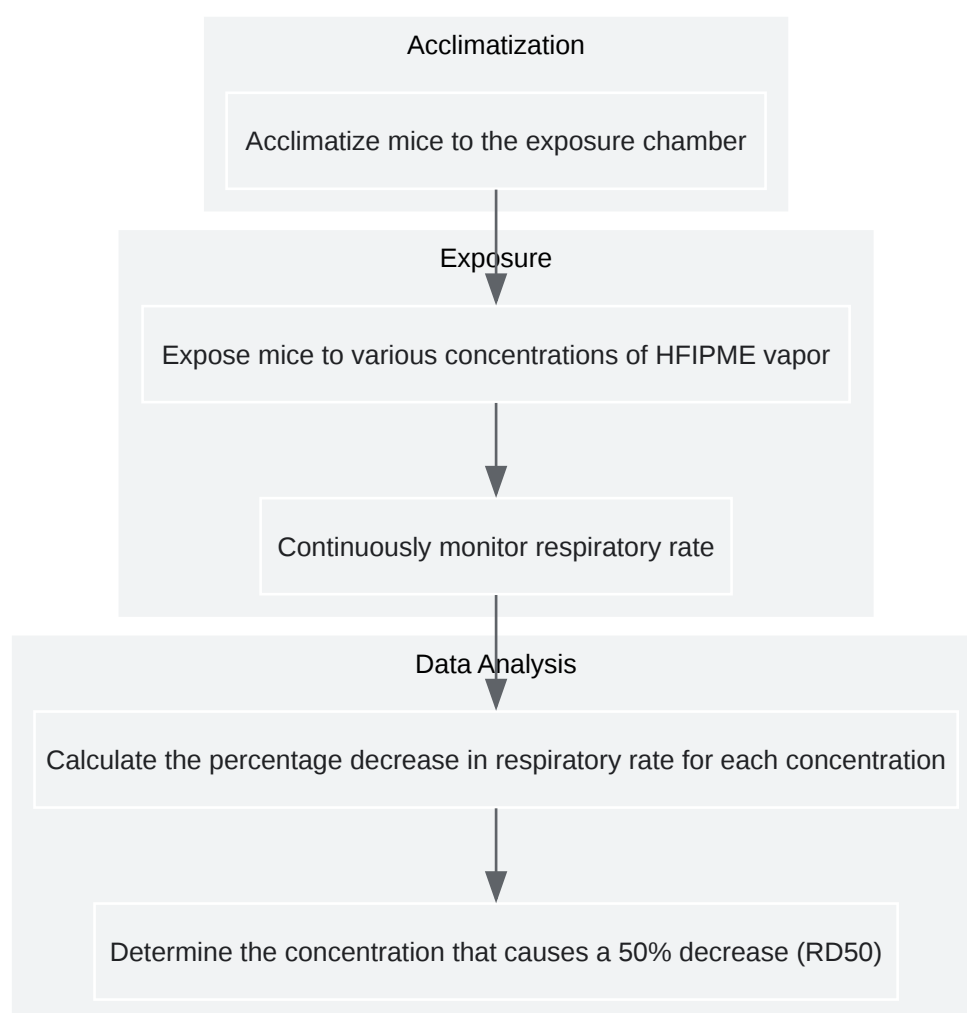
Detailed experimental protocols for the toxicological evaluation of chemicals are established by organizations such as the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **Hexafluoroisopropyl methyl ether** are not widely available,

the following sections describe the standard methodologies that would be employed to assess its potential hazards.

Sensory Irritation Testing (RD50)

The sensory irritation potential of airborne chemicals is commonly assessed using the mouse bioassay to determine the RD50 value.[8]

Experimental Workflow for Sensory Irritation (RD50) Test



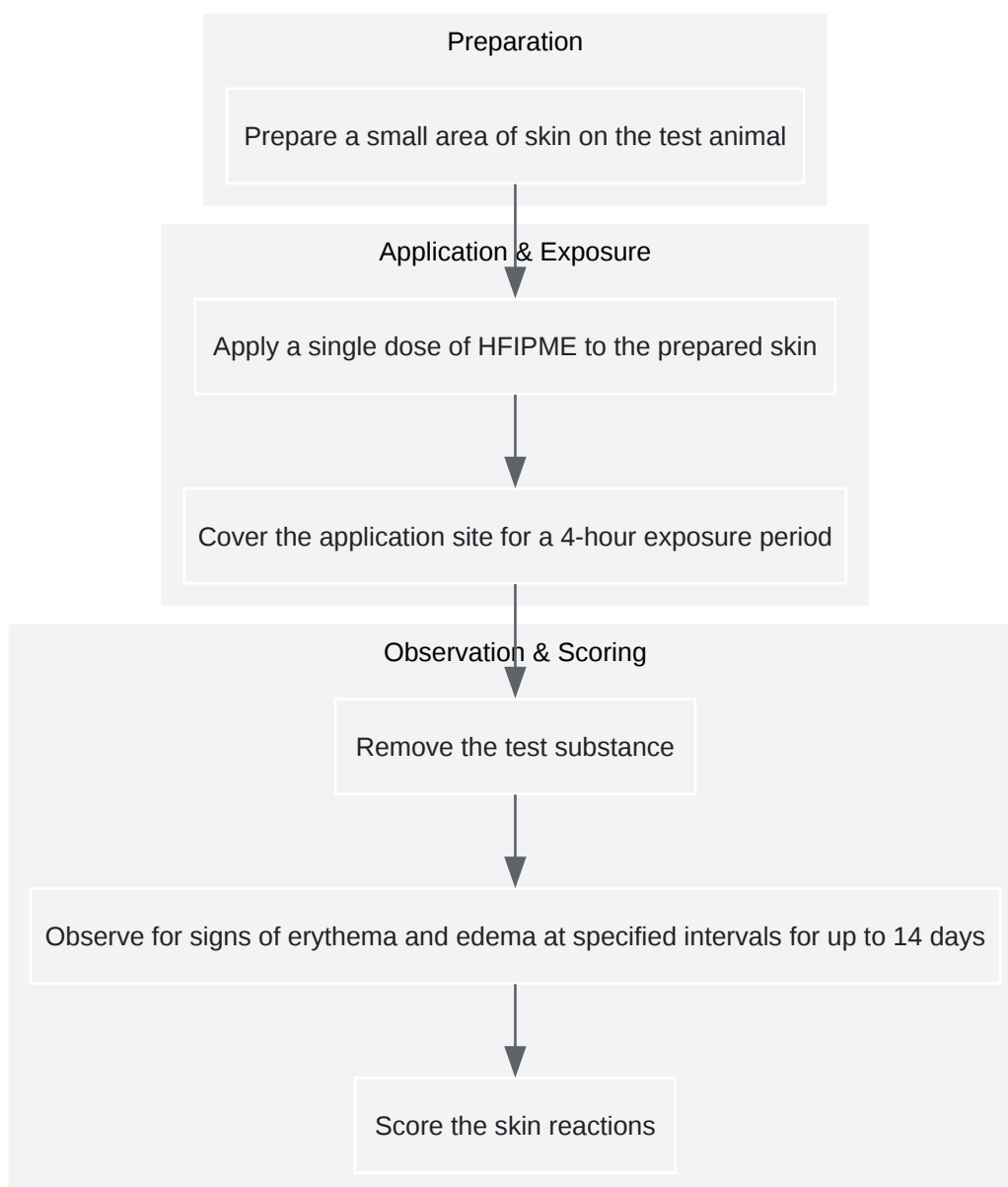
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Caption: Workflow for determining the sensory irritation potential (RD50) in mice.

Skin Irritation/Corrosion Testing (OECD 404)

The potential for a substance to cause skin irritation and corrosion is typically evaluated following the OECD Test Guideline 404.^{[9][10]} This test is usually performed on albino rabbits.^[9]

Experimental Workflow for Acute Dermal Irritation/Corrosion (OECD 404)



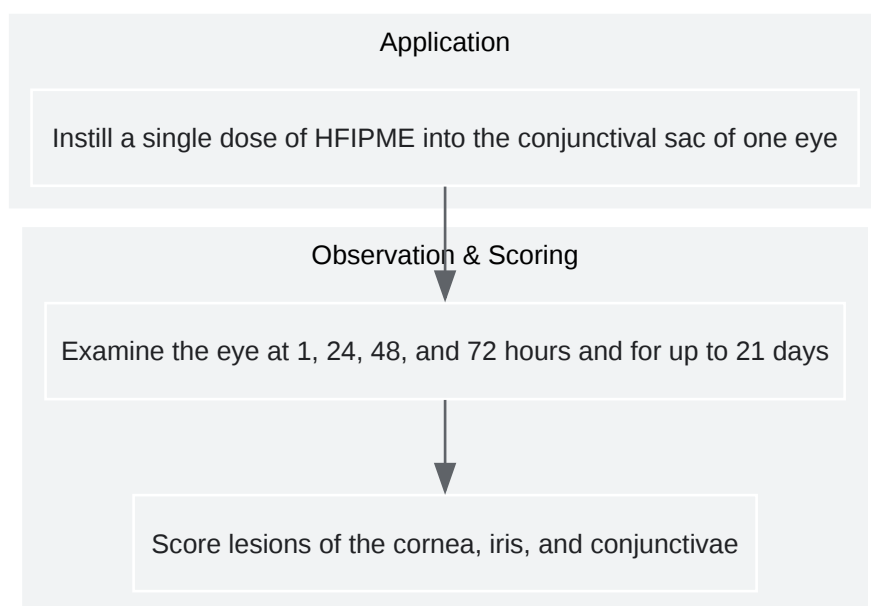
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Caption: General workflow for an in vivo acute dermal irritation/corrosion study.

Eye Irritation/Corrosion Testing (OECD 405)

The potential for a substance to cause eye irritation and corrosion is assessed using OECD Test Guideline 405, typically in albino rabbits.[11][12][13]

Experimental Workflow for Acute Eye Irritation/Corrosion (OECD 405)



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Caption: General workflow for an in vivo acute eye irritation/corrosion study.

Handling and Safety Precautions

Given the identified hazards, appropriate safety measures must be implemented when handling **Hexafluoroisopropyl methyl ether**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn.[1]
- Hand Protection: Wear protective gloves.[1]

- Skin and Body Protection: Wear suitable protective clothing.[\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[1\]](#)

Engineering Controls

- Work should be conducted in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Emergency eyewash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[\[1\]](#)

Handling and Storage

- Avoid breathing fumes, mist, spray, or vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety procedures.[\[1\]](#)
- Store in a dry, cool, well-ventilated area in a tightly closed container.[\[1\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)
- Incompatible with strong oxidizing agents.[\[1\]](#)

First Aid Measures

- Inhalation: Remove the person to fresh air and keep comfortable for breathing. Get medical attention if you feel unwell.[\[1\]](#)
- Skin Contact: Wash with plenty of soap and water. Get medical advice/attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and get medical advice/attention.[\[1\]](#)

Fire-Fighting Measures

- **Hexafluoroisopropyl methyl ether** is not flammable.[4] However, thermal decomposition in a fire may generate carbon oxides and hydrogen fluoride.[1]
- Use extinguishing media appropriate for the surrounding fire, such as alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- There is a risk of explosion if heated under confinement; use water spray or fog to cool exposed containers.[1]

Conclusion

Hexafluoroisopropyl methyl ether is a valuable solvent with a generally low acute toxicity profile. However, it is classified as a skin and eye irritant and may cause respiratory irritation. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, to minimize the risk of exposure. While quantitative toxicological data for some endpoints are not readily available in the public domain, understanding the standard testing methodologies provides a framework for assessing its potential hazards. As with any chemical, a thorough understanding of its properties and potential hazards is paramount for its safe and effective use in a research and development setting.

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